

Safe Disposal of p-(2-Bromo)vinyl Anisole: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *p*-(2-Bromo)vinyl Anisole

Cat. No.: B015190

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is a cornerstone of laboratory safety and operational excellence. This guide provides essential safety and logistical information for the proper disposal of **p-(2-Bromo)vinyl Anisole**, ensuring compliance with standard safety protocols and minimizing environmental impact.

While specific hazard data for **p-(2-Bromo)vinyl Anisole** is not readily available in public databases, its classification as a halogenated organic compound necessitates a cautious approach to its handling and disposal. Halogenated compounds require specific disposal routes, typically high-temperature incineration, to prevent the release of harmful substances into the environment. Adherence to the following procedures is critical for ensuring the safety of laboratory personnel and the surrounding community.

Key Physical and Chemical Properties

A summary of the quantitative data for **p-(2-Bromo)vinyl Anisole** is presented below. These properties are essential for understanding its behavior and for making informed decisions on its handling and storage.

Property	Value
CAS Number	6303-59-9
Molecular Formula	C ₉ H ₉ BrO
Molecular Weight	213.07 g/mol [1]
Appearance	Light Yellow Solid[2]
Melting Point	50-55 °C[3][4][5]
Boiling Point	283.4 °C at 760 mmHg[3][4][5]
Density	1.41 g/cm ³ [3][4][5]
Flash Point	112.1 °C[3][4]
Storage Temperature	4°C[6]

Experimental Protocol for Disposal

The following step-by-step protocol outlines the approved procedure for the disposal of **p-(2-Bromo)vinyl Anisole**. This protocol is based on general guidelines for the disposal of halogenated organic compounds.

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Always handle **p-(2-Bromo)vinyl Anisole** in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including:
 - Chemical-resistant gloves (e.g., nitrile)
 - Safety goggles or a face shield
 - A lab coat
- Avoid inhalation of dust or vapors.
- Prevent contact with skin and eyes.

2. Waste Segregation:

- Crucially, segregate halogenated organic waste from non-halogenated waste streams.[7][8]

- Do not mix **p-(2-Bromo)vinyl Anisole** waste with incompatible materials such as strong acids, bases, or oxidizing agents.

3. Waste Collection and Labeling:

- Collect waste **p-(2-Bromo)vinyl Anisole**, including any contaminated materials (e.g., weighing paper, gloves, pipette tips), in a designated, leak-proof, and clearly labeled waste container.
- The container should be made of a material compatible with the chemical.
- The label must clearly state "Hazardous Waste," "Halogenated Organic Waste," and list "**p-(2-Bromo)vinyl Anisole**" as a component.
- Keep a log of the approximate amount of waste added to the container.

4. Storage of Waste:

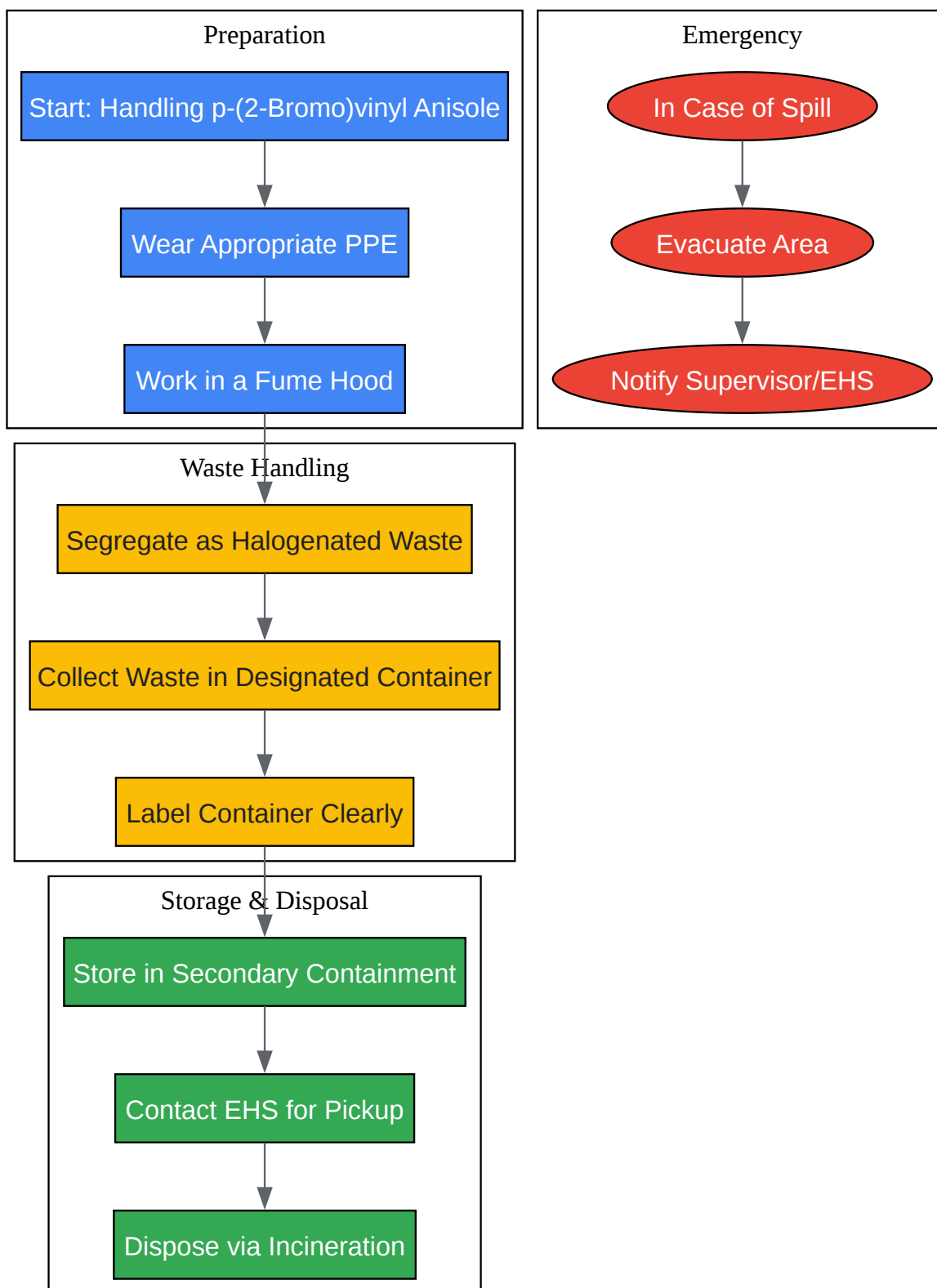
- Store the sealed waste container in a cool, dry, and well-ventilated secondary containment area, away from sources of ignition.
- Ensure the storage area is designated for hazardous waste.

5. Final Disposal:

- Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Halogenated organic compounds are typically disposed of via high-temperature incineration. [\[7\]](#)[\[8\]](#)
- Never dispose of **p-(2-Bromo)vinyl Anisole** down the drain or in regular trash.

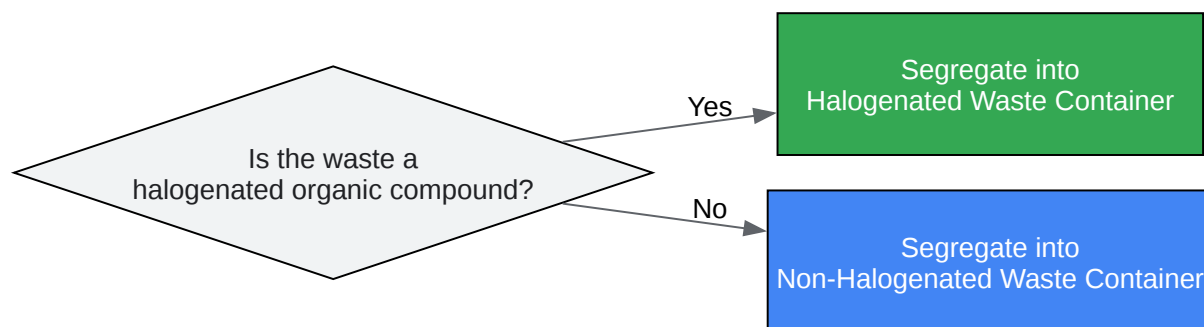
Visualizing the Disposal Workflow

To further clarify the disposal process, the following diagrams illustrate the logical workflow for handling and disposing of **p-(2-Bromo)vinyl Anisole**.



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **p-(2-Bromo)vinyl Anisole**.



[Click to download full resolution via product page](#)

Caption: Decision diagram for waste segregation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. Page loading... [guidechem.com]
- 3. echemi.com [echemi.com]
- 4. Page loading... [wap.guidechem.com]
- 5. alfa-chemistry.com [alfa-chemistry.com]
- 6. usbio.net [usbio.net]
- 7. bucknell.edu [bucknell.edu]
- 8. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- To cite this document: BenchChem. [Safe Disposal of p-(2-Bromo)vinyl Anisole: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b015190#p-2-bromo-vinyl-anisole-proper-disposal-procedures\]](https://www.benchchem.com/product/b015190#p-2-bromo-vinyl-anisole-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com